

Undecyl Methanesulfonate: A Technical Guide to Synthesis and Characterization

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Compound of Interest

Compound Name: Undecyl methanesulfonate

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Abstract

Undecyl methanesulfonate, a long-chain alkyl ester of methanesulfonic acid, is a molecule of interest in various chemical and biological research areas. Its synthesis involves the esterification of undecyl alcohol with methanesulfonyl chloride. This technical guide provides a comprehensive overview of the synthesis, purification, and characterization of **undecyl methanesulfonate**. Detailed experimental protocols, key analytical data, and a discussion of its potential biological implications as an alkylating agent are presented. This document is intended to serve as a valuable resource for researchers and professionals in organic chemistry, medicinal chemistry, and drug development.

Introduction

Alkyl methanesulfonates, also known as mesylates, are organic compounds characterized by the functional group $\text{CH}_3\text{SO}_2\text{O-R}$, where R is an alkyl group.[1] They are frequently utilized as intermediates in organic synthesis due to the methanesulfonate group being an excellent leaving group in nucleophilic substitution reactions.[2] **Undecyl methanesulfonate**, with its 11-

carbon alkyl chain, possesses lipophilic properties that make it a subject of interest in fields requiring molecules with specific solubility and reactivity profiles.

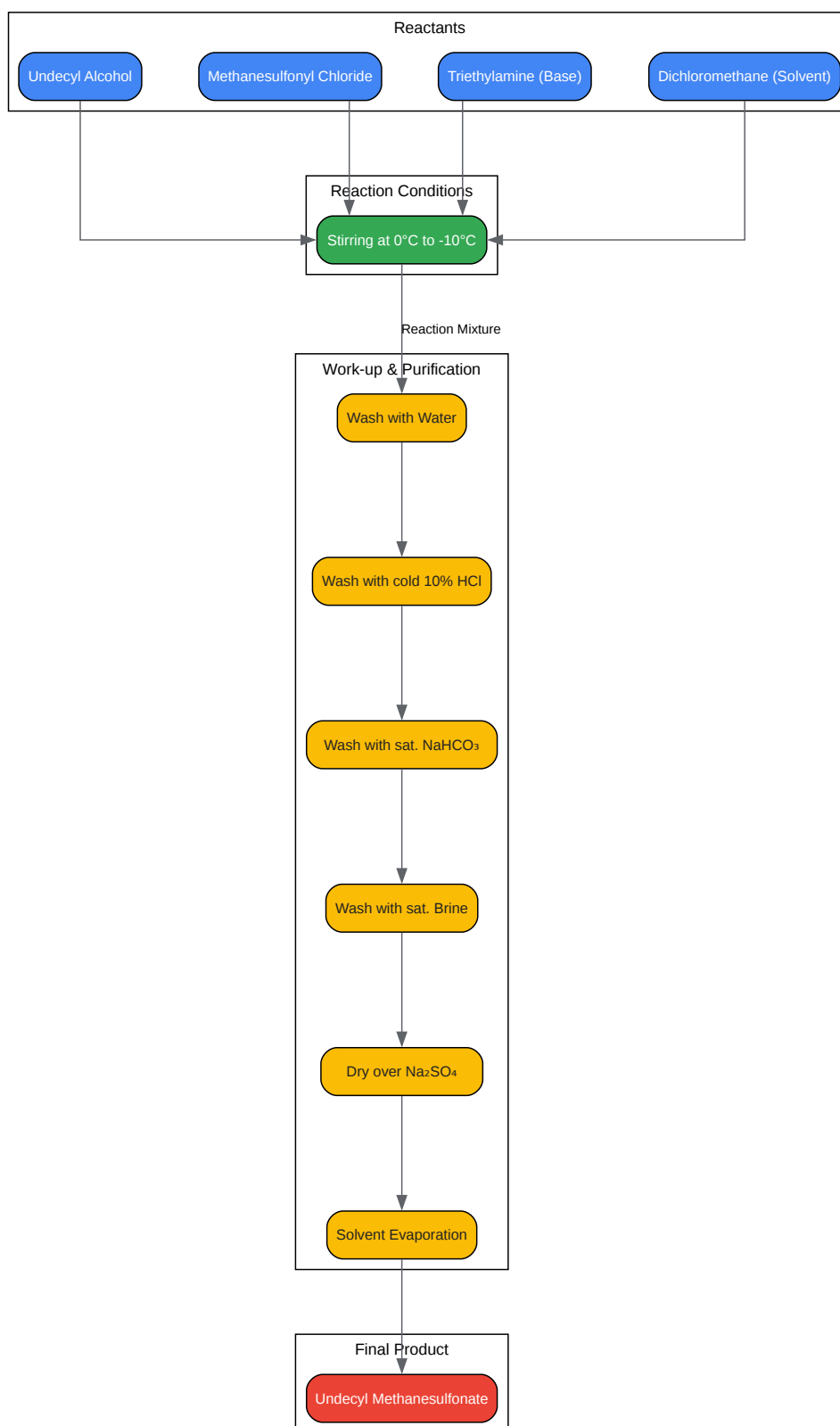
Short-chain alkyl methanesulfonates are recognized for their potential genotoxicity, acting as DNA alkylating agents that can interfere with DNA replication.^[3] This property has led to their investigation in the context of anticancer research.^[3] While the biological activity of long-chain alkyl methanesulfonates like **undecyl methanesulfonate** is less extensively documented, their potential to interact with biological systems warrants careful consideration, particularly in the context of drug development where related structures may arise as impurities or metabolites.

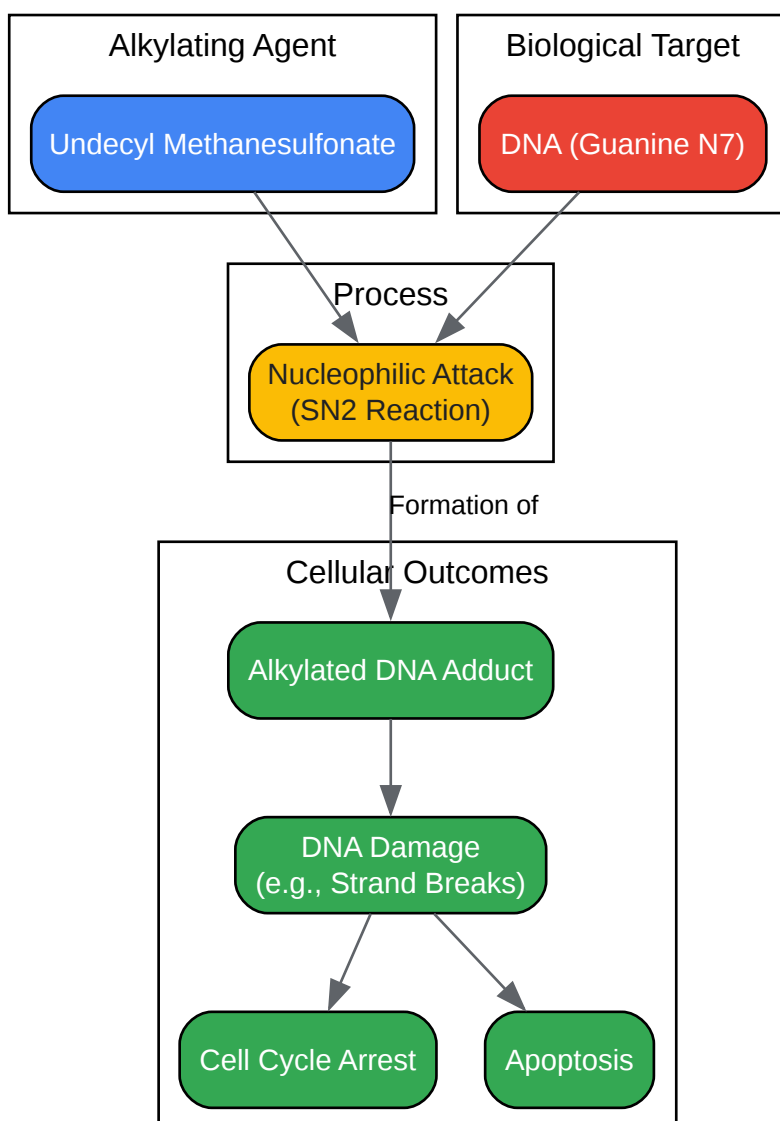
This guide provides a detailed methodology for the synthesis of **undecyl methanesulfonate**, along with a comprehensive summary of its analytical characterization.

Synthesis of Undecyl Methanesulfonate

The synthesis of **undecyl methanesulfonate** is achieved through the reaction of undecyl alcohol with methanesulfonyl chloride in the presence of a tertiary amine base, such as triethylamine. The reaction proceeds via the formation of a sulfene intermediate in some cases, which is then attacked by the alcohol.^[2]

Synthesis Workflow





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References

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- [2. Mesylates and Tosylates with Practice Problems - Chemistry Steps \[chemistrysteps.com\]](#)
- [3. lipids.alfa-chemistry.com \[lipids.alfa-chemistry.com\]](#)
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